

Preparing Stock Solutions of T-98475: Application Notes and Protocols

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Compound of Interest

Compound Name: T-98475

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This document provides detailed application notes and protocols for the preparation of stock solutions of **T-98475**, a potent and orally active non-peptide gonadotropin-releasing hormone (GnRH) receptor antagonist.^{[1][2][3][4]} Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

Compound Information

T-98475 is a key tool in studying the GnRH receptor signaling pathway. The following table summarizes its essential chemical and biological properties.

Property	Value	Reference
Chemical Name	7-[(2,6-Difluorophenyl)methyl]-4,7-dihydro-2-[4-[(2-methyl-1-oxopropyl)amino]phenyl]-3-[[methyl(phenylmethyl)amino]methyl]-4-oxo-thieno[2,3-b]pyridine-5-carboxylic acid 1-methylethyl ester	[1]
Molecular Formula	C37H37F2N3O4S	[1][3]
Molecular Weight	657.77 g/mol	[1]
Purity	≥98% (HPLC)	[1]
Appearance	Solid powder	[3]
Biological Activity	Potent, orally active, non-peptide GnRH receptor antagonist.	[1][2][3][4]
IC50 Values	0.2 nM (human), 4.0 nM (monkey), 60 nM (rat)	[1][3]

Solubility and Storage

Proper storage and handling of **T-98475** are crucial for maintaining its stability and activity.

Form	Recommended Solvent	Storage Temperature	Shelf Life
Solid	-	Desiccate at +4°C	Up to 6 months
Stock Solution	DMSO	-20°C in tightly sealed aliquots	Up to 1 month

Note: Before use, and prior to opening the vial, it is recommended that the product be allowed to equilibrate to room temperature for at least 60 minutes.[5] Long-term storage of solutions is

not generally recommended.[5]

Experimental Protocols

This section provides a detailed protocol for the preparation of a 10 mM stock solution of **T-98475** in Dimethyl Sulfoxide (DMSO).

Materials

- **T-98475** solid powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Protocol for Preparing a 10 mM Stock Solution

- Equilibrate: Allow the vial of solid **T-98475** to warm to room temperature for at least 60 minutes before opening.[5]
- Weighing: Accurately weigh the desired amount of **T-98475** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.58 mg of **T-98475**.
 - Calculation:
 - Molecular Weight (MW) = 657.77 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L

- $\text{Weight (W)} = C * \text{MW} * V = 0.01 \text{ mol/L} * 657.77 \text{ g/mol} * 0.001 \text{ L} = 0.0065777 \text{ g} = 6.58 \text{ mg}$
- Dissolving: Add the appropriate volume of anhydrous DMSO to the weighed **T-98475**. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may assist in dissolution if necessary.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in tightly sealed vials to avoid repeated freeze-thaw cycles.
- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, date of preparation, and your initials.
- Storage: Store the aliquots at -20°C.[\[5\]](#)

Preparation of Working Solutions

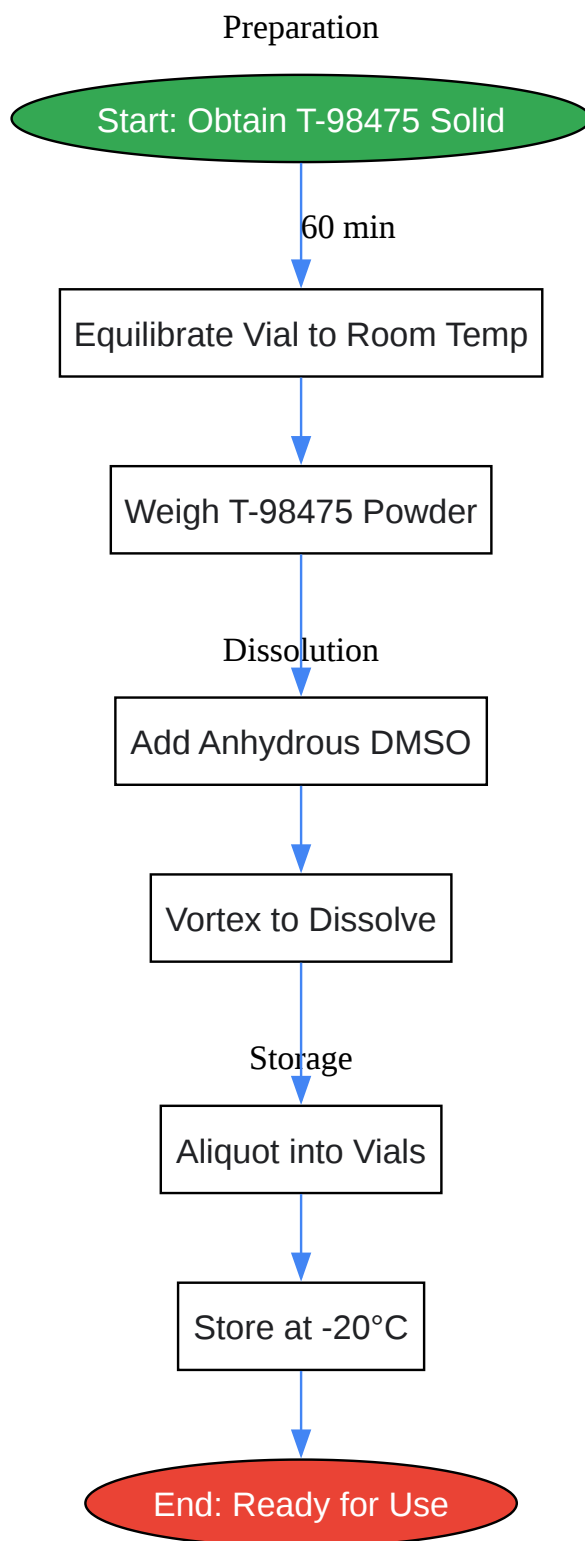
Working solutions should be prepared fresh for each experiment by diluting the stock solution in the appropriate cell culture medium or experimental buffer.

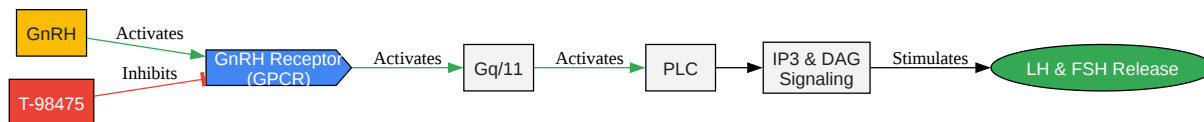
- Example: To prepare 1 mL of a 10 µM working solution from a 10 mM stock solution, you would perform a 1:1000 dilution.
 - Take 1 µL of the 10 mM stock solution and add it to 999 µL of your experimental buffer.

Visualized Workflows and Pathways

Stock Solution Preparation Workflow

The following diagram illustrates the key steps in preparing a stock solution of **T-98475**.





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